

Application Notes and Protocols for Bulk Polymerization of Diallyl Adipate

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Compound of Interest

Compound Name: Diallyl adipate

CAS No.: 2998-04-1

Cat. No.: B166010

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Diallyl adipate is a diallyl ester monomer that undergoes free-radical polymerization to form a crosslinked, thermoset polyester. This process, particularly when conducted as a bulk polymerization, is of significant interest for producing materials with notable thermal and mechanical properties. The resulting poly(**diallyl adipate**) can be utilized in various applications, including as a crosslinking agent, in the formation of casting resins, and for the synthesis of specialty polymers. This document provides a detailed experimental protocol for the bulk polymerization of **diallyl adipate** and outlines the characterization of the resulting polymer.

Experimental Protocol: Bulk Polymerization of Diallyl Adipate

This protocol details the procedure for the free-radical initiated bulk polymerization of **diallyl adipate**.

Materials:

- **Diallyl adipate** (monomer)
- Benzoyl peroxide (BPO) (initiator)
- Methanol (non-solvent for precipitation)
- Nitrogen gas (for inert atmosphere)

Equipment:

- Reaction vessel (e.g., three-neck round-bottom flask)
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature controller
- Condenser
- Thermometer or thermocouple
- Vacuum oven
- Filtration apparatus (e.g., Büchner funnel and flask)
- Beakers and other standard laboratory glassware

Procedure:

- Monomer Purification:
 - If necessary, purify the **diallyl adipate** monomer by passing it through a column of activated alumina to remove any inhibitors.
- Reaction Setup:
 - Assemble the reaction vessel with a magnetic stir bar, a condenser, a nitrogen inlet, and a thermometer.

- Place a known quantity of **diallyl adipate** into the reaction vessel.
- Begin purging the system with nitrogen gas to create an inert atmosphere. This is crucial to prevent oxygen inhibition of the radical polymerization.
- Initiator Addition:
 - Weigh the desired amount of benzoyl peroxide (BPO) initiator. The concentration of the initiator will influence the rate of polymerization and the properties of the resulting polymer. A typical starting concentration is 1-2 mol% relative to the monomer.
 - Add the BPO to the **diallyl adipate** monomer in the reaction vessel.
- Polymerization:
 - With continuous stirring and under a nitrogen atmosphere, heat the reaction mixture to the desired polymerization temperature (e.g., 80°C). The choice of temperature is critical and is often related to the half-life of the initiator.[\[1\]](#)[\[2\]](#)
 - Maintain the temperature and continue the polymerization for a predetermined time. The reaction will proceed until the mixture becomes too viscous or gelation occurs. For diallyl esters, the conversion before gelation is significantly affected by the reaction temperature. [\[3\]](#)
- Isolation and Purification of the Pre-Gel Polymer:
 - To analyze the polymer before the gel point, stop the reaction by rapidly cooling the vessel in an ice bath.
 - Dissolve the viscous polymer solution in a minimal amount of a suitable solvent (e.g., acetone or tetrahydrofuran).
 - Slowly add the polymer solution to a beaker containing a large excess of a non-solvent, such as methanol, while stirring vigorously.[\[4\]](#) This will cause the polymer to precipitate.
 - Collect the precipitated polymer by filtration.

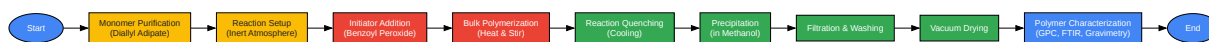
- Wash the polymer multiple times with fresh methanol to remove any unreacted monomer and initiator.^[4]
- Drying:
 - Dry the purified polymer in a vacuum oven at a moderate temperature (e.g., 40-50°C) until a constant weight is achieved.^[4]
- Characterization:
 - Conversion: Determine the percent conversion gravimetrically by comparing the mass of the dried polymer to the initial mass of the monomer.^[4]
 - Molecular Weight Analysis: For the soluble (pre-gel) polymer, determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and polydispersity index (PDI) using Gel Permeation Chromatography (GPC).^[4]
 - Structural Analysis: Use Fourier-Transform Infrared (FTIR) spectroscopy to characterize the polymer structure. The disappearance of the C=C stretching vibration of the allyl groups and the appearance of characteristic ester peaks will confirm polymerization.^[4]

Data Presentation

The following table summarizes hypothetical quantitative data for the bulk polymerization of **diallyl adipate** under different experimental conditions before the onset of gelation.

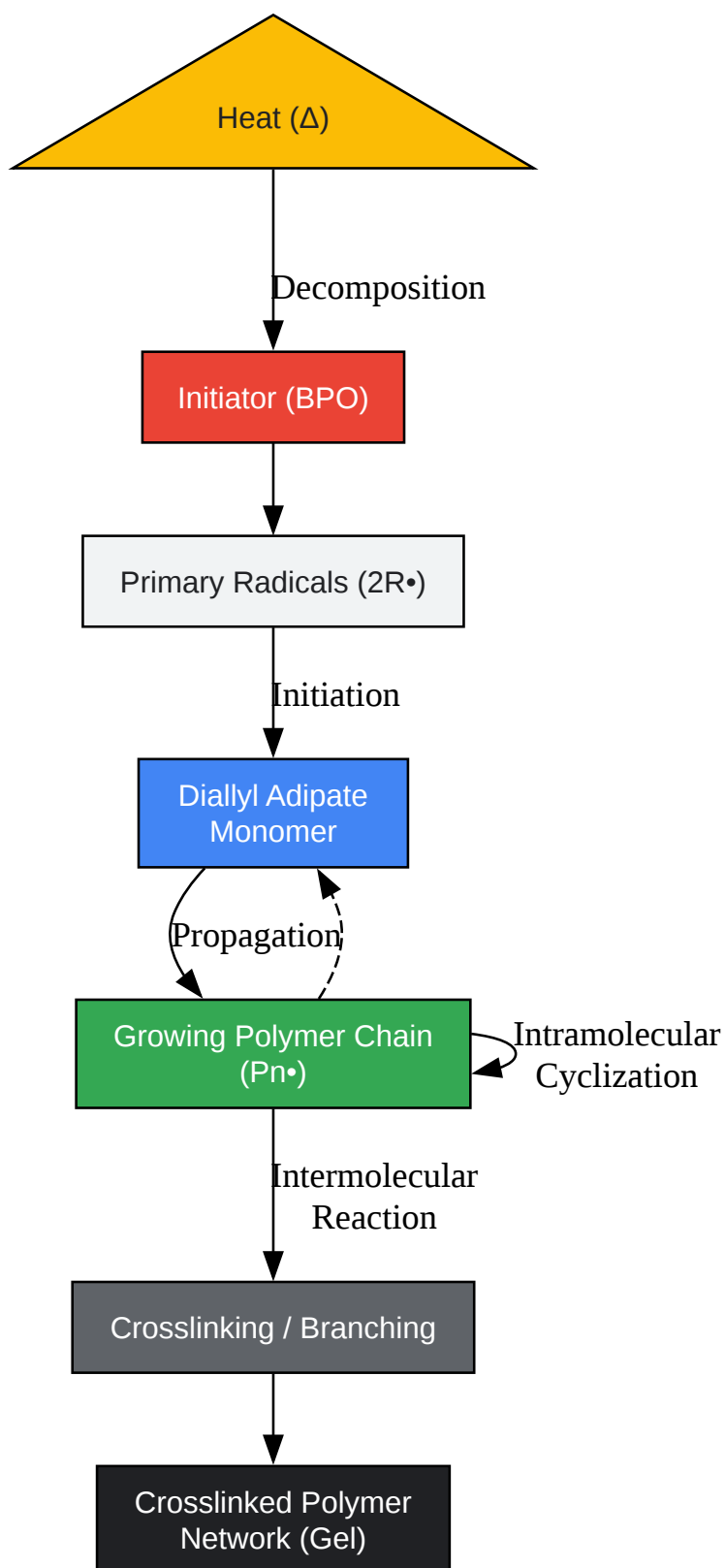
Experiment ID	Initiator (BPO) Conc. (mol%)	Temperature (°C)	Time (min)	Monomer Conversion (%)	Mn (g/mol)	Mw (g/mol)	PDI (Mw/Mn)
DAA-1	1.0	80	30	15	1,800	3,600	2.0
DAA-2	1.0	80	60	25	3,500	8,750	2.5
DAA-3	2.0	80	30	22	1,500	3,300	2.2
DAA-4	2.0	80	60	35	2,800	7,840	2.8
DAA-5	1.0	90	30	28	2,500	6,250	2.5
DAA-6	1.0	90	60	40	4,200	12,600	3.0

Visualizations



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Caption: Experimental workflow for the bulk polymerization of **diallyl adipate**.



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Caption: Key steps in the free-radical polymerization of **diallyl adipate**.

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References

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